

2-Amino-6-nitrobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzaldehyde

Cat. No.: B183300

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An In-depth Technical Guide to **2-Amino-6-nitrobenzaldehyde**: Molecular Weight and Formula

This technical guide provides essential chemical information for **2-Amino-6-nitrobenzaldehyde**, a compound relevant to researchers, scientists, and professionals in drug development. This benzaldehyde derivative is noted for its role as a glycol amide in the industrial synthesis of 9-nitrocamptothecin, a compound investigated for its potential in cancer treatment due to its inhibitory effects on topoisomerase II, an enzyme crucial for maintaining DNA integrity[1].

Quantitative Data Summary

The fundamental molecular properties of **2-Amino-6-nitrobenzaldehyde** are summarized below. These data are critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Chemical Formula	C ₇ H ₆ N ₂ O ₃	[1][2][3]
Molecular Weight	166.136 g/mol	[2]
166.14 g/mol	[1][4]	

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight or the synthesis of **2-Amino-6-nitrobenzaldehyde** were not available in the provided search results. However, it is mentioned that the compound can be produced via a condensation reaction between acetone and nitroethane[1].

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Caption: Relationship between compound, formula, and molecular weight.

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